"4-Chloro-2-methyl-2H-indazole" physical and chemical properties database

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Compound of Interest

Compound Name:	*4-Chloro-2-methyl-2H-indazole*
CAS No.:	*162502-54-7*
Cat. No.:	*B188676*

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An In-depth Technical Guide to **4-Chloro-2-methyl-2H-indazole** for Research and Drug Development

Introduction: The Significance of the Indazole Scaffold

The indazole nucleus, a bicyclic heteroaromatic system formed by the fusion of benzene and pyrazole rings, stands as a "privileged scaffold" in modern medicinal chemistry.[1] Its unique structural and electronic properties allow it to interact with a diverse array of biological targets, leading to a wide spectrum of pharmacological activities.[2][3][4] Derivatives of indazole are integral components of numerous therapeutic agents, demonstrating anti-inflammatory, antibacterial, anti-HIV, and notably, potent antitumor effects.[1][3]

Indazoles exist in two primary tautomeric forms, 1H- and 2H-indazole, with the 1H-tautomer generally being more thermodynamically stable.[2][3] However, 2H-indazole derivatives often exhibit distinct and versatile bioactivities, making their synthesis and functionalization a critical focus for drug discovery programs.[5] This guide provides a comprehensive technical overview of **4-Chloro-2-methyl-2H-indazole**, a key intermediate whose specific substitution pattern

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offers unique advantages for the synthesis of novel, high-value molecular entities. We will delve into its physicochemical properties, synthesis, reactivity, spectral characterization, and strategic applications, providing researchers with the foundational knowledge to effectively utilize this compound in their work.

Part 1: Core Physicochemical and Structural Properties

A thorough understanding of a compound's fundamental properties is paramount for its successful application in synthesis and screening. **4-Chloro-2-methyl-2H-indazole** is typically supplied as a white to light yellow solid and serves as a versatile pharmaceutical intermediate. [6]

Structural and Molecular Data

The key identifiers and computed molecular properties for **4-Chloro-2-methyl-2H-indazole** are summarized in the table below. These parameters are crucial for database management, analytical characterization, and computational modeling of its interactions.

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Property	Value	Reference(s)
IUPAC Name	4-Chloro-2-methyl-2H-indazole	
CAS Number	162502-54-7	[6]
Molecular Formula	$C_8H_7ClN_2$	[6][7]
Molecular Weight	166.61 g/mol	[6][8]
Appearance	White to light yellow solid	[6]
Exact Mass	166.0297759 Da	[7]
XLogP3 (Lipophilicity)	2.6	[7]
Topological Polar Surface Area	17.8 $Å^2$	[7]
Hydrogen Bond Donors	0	[7]
Hydrogen Bond Acceptors	2	[7]
Rotatable Bonds	1	[7]

Part 2: Synthesis, Reactivity, and Mechanistic Insights

The regioselective synthesis of 2H-indazoles is a non-trivial challenge due to the thermodynamic preference for the 1H tautomer.[3] However, targeted strategies have been developed to achieve N2-alkylation, providing access to this important isomer class.

Synthetic Protocol: N2-Methylation of 4-Chloro-1H-indazole

While numerous methods exist for the synthesis of the indazole core, a common and direct route to **4-Chloro-2-methyl-2H-indazole** involves the regioselective methylation of the corresponding 1H-indazole precursor. The choice of solvent and base is critical in directing the alkylation to the N2 position over the N1 position. The following protocol is a representative example based on established N-alkylation methodologies.[9]

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Reaction: 4-Chloro-1H-indazole + Methyl Iodide → **4-Chloro-2-methyl-2H-indazole** + 4-Chloro-1-methyl-1H-indazole

Step-by-Step Methodology:

- Preparation: To a flame-dried, round-bottom flask under an inert nitrogen atmosphere, add 4-Chloro-1H-indazole (1.0 eq).
- Solvation: Dissolve the starting material in a suitable polar aprotic solvent, such as N,N-Dimethylformamide (DMF) or Acetonitrile.
- Deprotonation: Cool the solution to 0 °C in an ice bath. Add a base, such as sodium hydride (NaH, 60% dispersion in mineral oil, 1.1 eq) or potassium carbonate (K_2CO_3, 1.5 eq), portion-wise. The choice of a stronger base like NaH often favors N1 alkylation, while weaker bases in specific solvents can enhance the yield of the N2 isomer. Allow the mixture to stir for 30-60 minutes at 0 °C.
- Alkylation: Add methyl iodide (CH_3I, 1.2 eq) dropwise to the suspension, maintaining the temperature at 0 °C.
- Reaction Progression: Allow the reaction to slowly warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Workup: Upon completion, carefully quench the reaction by the slow addition of water. Transfer the mixture to a separatory funnel and extract with an organic solvent like ethyl acetate (3x).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure. The resulting crude product, a mixture of N1 and N2 isomers, must be purified.
- Chromatography: Purify the isomeric mixture using flash column chromatography on silica gel, typically with a hexane/ethyl acetate gradient. The N2-methyl isomer is generally more polar than the N1-methyl isomer, allowing for their separation.

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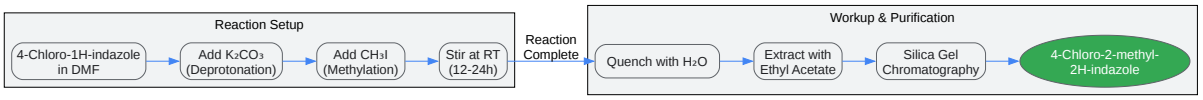

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Caption: General workflow for the synthesis of **4-Chloro-2-methyl-2H-indazole**.

Chemical Reactivity

The reactivity of **4-Chloro-2-methyl-2H-indazole** is governed by the interplay of its substituents and the inherent electronic nature of the indazole ring.

- Indazole Core: The 2H-indazole system is an electron-rich heterocycle. The C3 position is particularly susceptible to electrophilic attack and is a common site for functionalization.[10]
- 2-Methyl Group: The methyl group at the N2 position sterically hinders access to that nitrogen and electronically influences the pyrazole ring.
- 4-Chloro Group: The chlorine atom is an electron-withdrawing group via induction but an electron-donating group via resonance. It deactivates the benzene ring towards electrophilic substitution and primarily directs incoming electrophiles to the C5 and C7 positions. The chloro-substituent also serves as a crucial handle for transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig), allowing for the introduction of aryl, alkyl, or amino groups.

Part 3: Spectral Analysis for Structural Elucidation

Unambiguous characterization of the target molecule and distinction from its N1-isomer are critical. This is achieved through a combination of standard spectroscopic techniques.

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Technique	Expected Observations
^{1}H NMR	N-CH_3: A sharp singlet around δ 4.0-4.2 ppm. C3-H: A distinct singlet further downfield, typically δ 8.0-8.4 ppm.[11][12] Aromatic Protons: Three protons on the benzene ring (H5, H6, H7) appearing as a complex multiplet or distinct doublets and triplets between δ 7.0-7.8 ppm.
^{13}C NMR	N-CH_3: A signal around δ 35-40 ppm. Aromatic/Heteroaromatic Carbons: Multiple signals in the δ 110-150 ppm range. The C-Cl carbon will be distinct, as will the C3 carbon.[11][12]
Mass Spectrometry (EI-MS)	Molecular Ion (M^+): A prominent peak at m/z 166. Isotopic Pattern: A characteristic M+2 peak at m/z 168 with approximately one-third the intensity of the M^+ peak, confirming the presence of a single chlorine atom.[13]
Infrared (IR)	Aromatic C-H stretch: Above 3000 cm^{-1}. C=C and C=N stretches: In the 1450-1650 cm^{-1} region. C-Cl stretch: In the 700-850 cm^{-1} region.

Part 4: Strategic Applications in Drug Discovery

The true value of **4-Chloro-2-methyl-2H-indazole** lies in its role as a strategic building block for creating more complex molecules with therapeutic potential. The indazole core is a known pharmacophore that binds to numerous enzymes, particularly kinases.[1]

Role as a Pharmaceutical Intermediate

- Scaffold for Kinase Inhibitors: Many potent kinase inhibitors, such as Pazopanib, feature an N-methyl indazole core. The specific substitution pattern of **4-Chloro-2-methyl-2H-indazole** can be used to synthesize novel analogs targeting kinases like VEGFR, where interactions with a hydrophobic pocket are crucial.[1]

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- Vector for Further Functionalization: The 4-chloro substituent is not merely a passive feature; it is a reactive site. It enables chemists to use powerful cross-coupling reactions to append other molecular fragments, rapidly building molecular diversity to explore structure-activity relationships (SAR).

- Modulation of Physicochemical Properties: The combination of the chloro- and methyl-groups modulates the compound's lipophilicity (XLogP3 ≈ 2.6)[7] and polarity, which are critical parameters for optimizing a drug candidate's ADME (Absorption, Distribution, Metabolism, and Excretion) profile.

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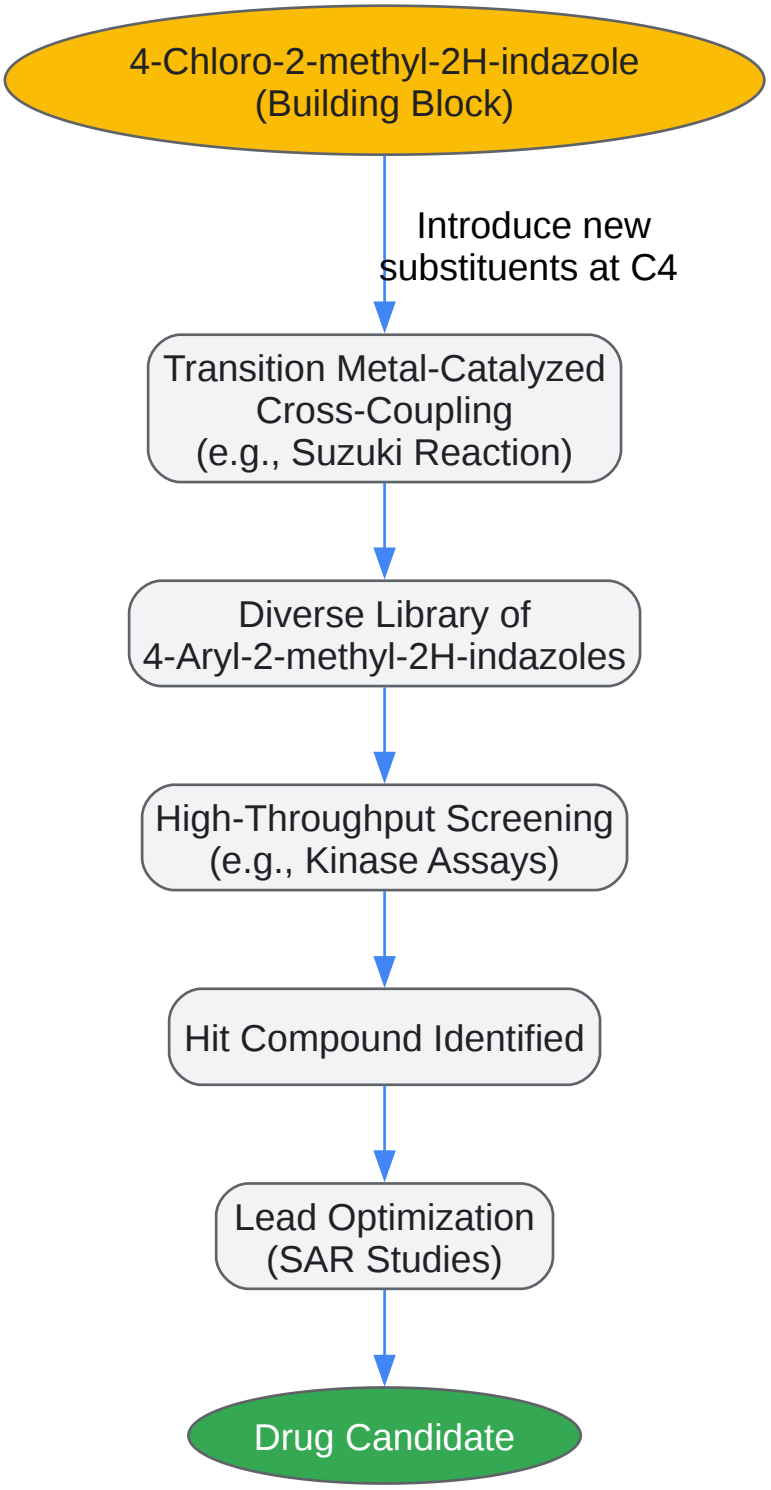

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Caption: Role of **4-Chloro-2-methyl-2H-indazole** in a drug discovery pipeline.

Part 5: Safety, Handling, and Storage

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As with any laboratory chemical, proper handling of **4-Chloro-2-methyl-2H-indazole** is essential to ensure personnel safety. The information below is a summary derived from typical Safety Data Sheets (SDS) for similar chemical classes.[14][15][16][17]

- Hazard Identification:
  - May be harmful if swallowed.
  - Can cause skin irritation or allergic skin reactions.[14]
  - May cause serious eye irritation or damage.[14]
  - Incompatible with strong oxidizing agents.[15]
- Personal Protective Equipment (PPE):
  - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile). Inspect gloves prior to use.[14]
  - Eye Protection: Use chemical safety goggles or a face shield.[15]
  - Skin and Body Protection: Wear a standard laboratory coat. Ensure skin is not exposed.[15]
- Handling and Storage:
  - Handling: Use only in a well-ventilated area, preferably within a chemical fume hood.[15][17] Avoid breathing dust or vapors. Avoid contact with skin and eyes. Wash hands thoroughly after handling.[15]
  - Storage: Keep the container tightly closed and store in a cool, dry, and well-ventilated place away from incompatible materials.[15][16]
- First Aid Measures:
  - Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[15]

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- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[14]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[16]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[17]

Conclusion

4-Chloro-2-methyl-2H-indazole is more than a simple catalog chemical; it is a strategically designed intermediate for advanced organic synthesis and medicinal chemistry. Its defined structure, combined with the reactive potential of the chloro-substituent, provides a robust platform for the development of novel indazole-based compounds. By understanding its properties, synthesis, and reactivity, researchers can leverage this valuable building block to accelerate the discovery of new therapeutic agents and expand the chemical space around the privileged indazole scaffold.

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